

Unveiling the Botanical Origins of Calealactone B: A Technical Guide

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Compound of Interest

Compound Name: *Calealactone B*

Cat. No.: *B2999997*

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São Paulo, Brazil – October 31, 2025 – For researchers, scientists, and professionals in drug development, understanding the natural sources of bioactive compounds is a critical first step in harnessing their therapeutic potential. This technical guide provides an in-depth overview of the natural origins of **Calealactone B**, a sesquiterpene lactone with documented cytotoxic activities. The primary identified botanical source for this compound is the plant species *Calea pinnatifida*.

Natural Source and Chemical Profile

Calealactone B is a sesquiterpene lactone that has been successfully isolated from *Calea pinnatifida* (R. Br.) Less., a plant belonging to the Asteraceae family.^[1] This plant is known in Brazil by folk names such as "aruca," "cipó cruz," or "quebra-tudo" and is traditionally used in medicine to treat various gastrointestinal ailments.^[1] Phytochemical investigations of *Calea pinnatifida* have revealed a rich profile of secondary metabolites, with sesquiterpene lactones, including germacranolides, being a prominent class of compounds.^{[1][2]}

While the cytotoxic potential of extracts from *Calea pinnatifida* and its constituent compounds like arucanolide and calein C has been a subject of study, specific quantitative data on the yield of **Calealactone B** from the plant material is not extensively detailed in the currently available literature.^[3] The structural characterization of **Calealactone B** has been accomplished through spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry

(MS).[1] It is identified as an analogue of another related sesquiterpene lactone, calein C, featuring an epoxide ring at the C-2 and C-3 positions.[1]

Experimental Protocols: Isolation of Calealactone B from *Calea pinnatifida*

The following protocol outlines the methodology for the extraction and isolation of **Calealactone B** from the fresh leaves of *Calea pinnatifida*, as documented in scientific literature.[1]

1. Plant Material and Extraction:

- Fresh leaves of *Calea pinnatifida* (300 g) are dried, ground, and then exhaustively extracted with methanol (MeOH) at room temperature.[1]
- The solvent is evaporated under reduced pressure to yield a crude extract (10 g).[1]
- The crude extract is resuspended in a methanol/water (MeOH/H₂O) mixture (2:1) and subsequently partitioned with dichloromethane (CH₂Cl₂).[1]

2. Chromatographic Separation:

- The resulting dichloromethane phase (650 mg) is subjected to column chromatography on Sephadex LH-20, using methanol as the mobile phase. This process yields seven fractions (A–G).[1]
- Fraction B (420 mg) is further purified by flash column chromatography over silica gel, employing a solvent gradient of increasing methanol in dichloromethane. This step results in three sub-fractions (B1–B3).[1]
- **Calealactone B** is isolated from one of these sub-fractions.

3. Structural Elucidation:

- The structural identity of the isolated **Calealactone B** is confirmed through analysis of its ¹H- and ¹³C-NMR spectral data.[1]

Data Presentation

As explicit quantitative yield data for **Calealactone B** is not provided in the reviewed literature, a table summarizing its chemical identification is presented below.

Compound Name	Molecular Formula	Class	Natural Source	Method of Identification
Calealactone B	Not Specified	Sesquiterpene Lactone	Calea pinnatifida	NMR, MS

Visualizing the Process: Experimental Workflow

The following diagram illustrates the key stages in the isolation of **Calealactone B** from its natural source.

Figure 1: Experimental workflow for the isolation of **Calealactone B**.

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